

3-Iodotoluene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Iodotoluene

Cat. No.: B1205562

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety data, handling precautions, and experimental context for **3-Iodotoluene** (CAS No. 625-95-6). The information is curated to meet the needs of laboratory personnel and professionals in drug development, ensuring safe and compliant use of this chemical compound.

Section 1: Chemical and Physical Properties


3-Iodotoluene, also known as 1-iodo-3-methylbenzene, is a combustible liquid with a molecular formula of C_7H_7I and a molecular weight of 218.04 g/mol ^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
Appearance	Yellow, clear liquid[1]
Molecular Formula	C7H7I[1]
Molecular Weight	218.04 g/mol [1]
Melting Point/Freezing Point	-27°C[1][2]
Boiling Point	80 - 82 °C at 13 hPa[1]
Flash Point	83 °C (closed cup)[1][3]
Density	1.698 g/mL at 25 °C[1]
Water Solubility	No data available[1]

Section 2: GHS Hazard Identification and Classification

3-Iodotoluene is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[3][4]

GHS Pictogram:

 alt text

Signal Word: Warning[3][4]

Hazard Statements:

- H227: Combustible liquid.[1]
- H315: Causes skin irritation.[1][4][5]
- H319: Causes serious eye irritation.[1][4][5]
- H335: May cause respiratory irritation.[1][4]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in Table 2.

Code	Statement
P210	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[1]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
P264	Wash skin thoroughly after handling.[1][4]
P271	Use only outdoors or in a well-ventilated area.[4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][4]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]
P319	Get medical help if you feel unwell.[4]
P321	Specific treatment (see supplemental first aid instruction on this label).[4]
P332+P317	If skin irritation occurs: Get medical help.[4]
P337+P317	If eye irritation persists: Get medical help.[4]
P362+P364	Take off contaminated clothing and wash it before reuse.[4]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P405	Store locked up.[1][4]
P501	Dispose of contents/container to an approved waste disposal plant.[1]

Section 3: Toxicological Data

The available toxicological data for **3-Iodotoluene** is limited. The acute oral toxicity has been determined in rats.

Test	Species	Route	Value
LD50	Rat	Oral	2296 mg/kg[2][6]

Section 4: Experimental Protocols

While specific experimental reports for **3-Iodotoluene** are not readily available in the public domain, the GHS classifications indicate that standard toxicological assays were likely performed. The methodologies for these tests are outlined in internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.[2][4][6] The principle of the test is a stepwise procedure with the use of a limited number of animals per step.[6] The outcome of each step determines the dose for the subsequent step.[6] The method allows for the classification of the substance into a defined toxicity class based on the observed mortality.[4]

- Test Animals: Typically, rats are used.[3][4]
- Procedure: A single dose of the substance is administered orally by gavage to a group of animals.[3] Animals are fasted before dosing.[3]
- Observations: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[3] Body weight is recorded at specified intervals.[3]
- Endpoint: The LD50 is estimated based on the number of mortalities at different dose levels.

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This guideline provides a method for assessing the potential of a substance to cause skin irritation or corrosion.^[7]^[8]

- Test Animals: The albino rabbit is the preferred species.^[7]
- Procedure: A single dose of the test substance is applied to a small area of the animal's skin.^[7] The exposure period is typically 4 hours.^[7]
- Observations: The skin is examined for signs of erythema (redness) and edema (swelling) at specified time points after patch removal.^[9]
- Endpoint: The severity of the skin reactions is scored and used to classify the substance's irritation potential.

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

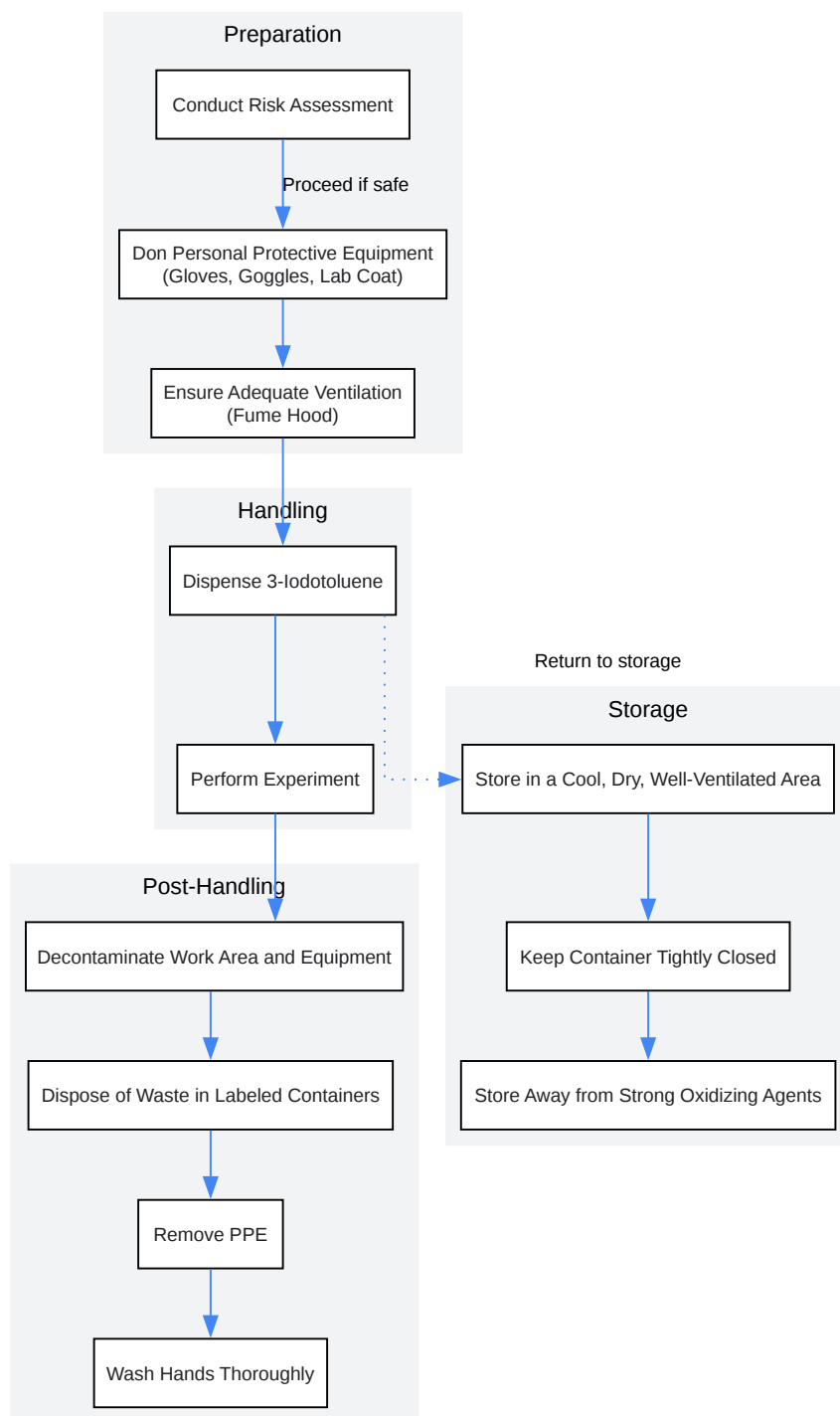
This test is designed to evaluate the potential of a substance to cause eye irritation or damage.^[10]

- Test Animals: Healthy, young adult albino rabbits are typically used.^[11]
- Procedure: A single dose of the substance is applied to the conjunctival sac of one eye of the animal.^[12] The untreated eye serves as a control.^[12]
- Observations: The eyes are examined for lesions of the cornea, iris, and conjunctiva at specific intervals after application.^[12]
- Endpoint: The severity and reversibility of the ocular lesions are scored to determine the irritation potential of the substance.

Section 5: Safe Handling and Storage

Proper handling and storage of **3-Iodotoluene** are crucial to minimize exposure and ensure laboratory safety. The following diagram illustrates a recommended workflow for handling this chemical.

Workflow for Safe Handling of 3-Iodotoluene

[Click to download full resolution via product page](#)Caption: Recommended workflow for the safe handling of **3-Iodotoluene**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.^[6]
- Respiratory Protection: If working outside of a fume hood or in a poorly ventilated area, a NIOSH/MSHA-approved respirator may be necessary.^[6]

Storage:

- Store in a cool, dry, and well-ventilated place.^{[1][6]}
- Keep the container tightly closed when not in use.^{[1][6]}
- Keep away from sources of ignition, heat, and sparks.^{[1][7]}
- Store away from incompatible materials, such as strong oxidizing agents.^{[1][6]}

Section 6: Emergency Procedures

First-Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][6]} Seek medical attention.^[1]
- In case of skin contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.^{[1][7]} If irritation persists, seek medical attention.^[1]
- If inhaled: Move the person to fresh air.^{[1][7]} If breathing is difficult, give oxygen.^[7] If not breathing, give artificial respiration.^{[1][7]} Seek medical attention.^{[1][7]}
- If swallowed: Do NOT induce vomiting.^{[1][7]} Rinse mouth with water.^[1] Never give anything by mouth to an unconscious person.^{[1][7]} Seek immediate medical attention.^[1]

Spill Response:

- Ensure adequate ventilation and wear appropriate PPE.^[1]

- Remove all sources of ignition.[1]
- Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[1][6]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[1][6]
- Do not let the product enter drains.[1][7]

Fire-Fighting Measures:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Specific hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen iodide.[1][6]
- Protective equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

Section 7: Disposal Considerations

Dispose of **3-Iodotoluene** and its containers in accordance with local, state, and federal regulations. It is considered hazardous waste and should not be disposed of in regular trash or poured down the drain. Contact a licensed professional waste disposal service to ensure proper disposal.

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